

Technical Guide: 1-(2-Propynyl)-1H-imidazole

Characterization and Application

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Compound of Interest

Compound Name: 1-(prop-2-yn-1-yl)-1H-imidazole

CAS No.: 18994-77-9

Cat. No.: B102296

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Executive Summary

1-(2-Propynyl)-1H-imidazole (CAS: 6669-49-4), commonly known as 1-propargylimidazole, represents a critical structural motif in medicinal chemistry. It serves as a potent mechanism-based inhibitor (suicide substrate) for cytochrome P450 enzymes and a versatile "click chemistry" handle for bioconjugation. This guide provides a rigorous analysis of its NMR spectroscopic signature, synthesis protocols, and mechanistic behavior in biological systems.

Part 1: Structural Characterization (NMR Spectroscopy)

The definitive identification of 1-propargylimidazole relies on the distinct coupling patterns between the propargyl group and the imidazole ring. The data below represents the consensus chemical shifts in deuterated chloroform (CDCl₃)

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Table 1: ¹H NMR Data (400 MHz, CDCl₃)

Position	Proton Type	Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration
H-2	Imidazole (N-CH-N)	7.60 – 7.65	Singlet (br)	-	1H
H-4	Imidazole (C=CH-N)	7.08 – 7.12	Singlet/Doublet		1H
H-5	Imidazole (N-CH=C)	6.98 – 7.05	Singlet/Doublet		1H
CH	Propargyl Methylene	4.70 – 4.75	Doublet		2H
CH	Terminal Alkyne	2.45 – 2.55	Triplet		1H

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

Position	Carbon Type	Shift (, ppm)	Notes
C-2	Imidazole	137.2	Most deshielded aromatic signal
C-4	Imidazole	129.8	-
C-5	Imidazole	119.3	-
C-Internal	Alkyne (Internal)	76.5	Quaternary carbon
C-Terminal	Alkyne (Terminal)	74.8	CH
CH	Methylene	36.5	N-linked aliphatic

Spectral Analysis & Causality

- Long-Range Coupling: The propargyl methylene protons (4.70 ppm) appear as a doublet due to

allylic coupling with the terminal alkyne proton. Conversely, the terminal alkyne proton (2.50 ppm) appears as a triplet because it couples to the two methylene protons.

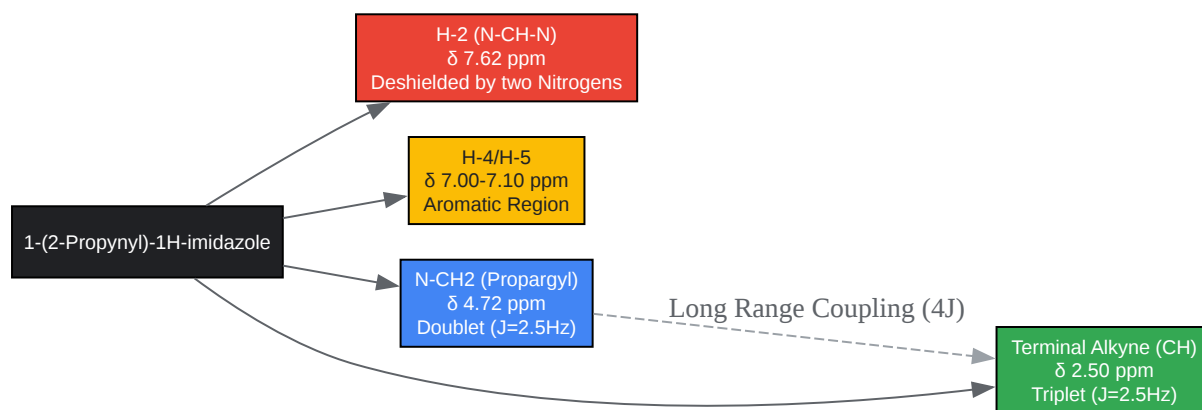
- Solvent Effects: In DMSO-

, the acidic H-2 proton of the imidazole ring typically shifts downfield (often >7.8 ppm) due to hydrogen bonding with the solvent oxygen.

- Impurities: Common impurities include unreacted imidazole (H-2 at ~7.7 ppm) and propargyl bromide (CH

at ~3.9 ppm).

Visualization: NMR Assignment Logic



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Caption: Logical mapping of proton environments to chemical shifts, highlighting the characteristic long-range coupling between the propargyl methylene and the terminal alkyne.

Part 2: Synthesis & Purification Protocol

The synthesis utilizes a standard S

2 alkylation. The choice of base is critical: Potassium Carbonate (K

CO

) is preferred over Sodium Hydride (NaH) for safety and operational simplicity, as it avoids the evolution of H

gas.

Experimental Workflow

- Reagents:

- Imidazole (1.0 eq)
- Propargyl Bromide (1.2 eq, 80% in toluene)
- Potassium Carbonate (2.0 eq, anhydrous)
- Acetone or DMF (Solvent)

- Procedure:

- Suspend Imidazole and K

CO

in acetone. Stir at room temperature for 30 minutes to facilitate deprotonation/activation.

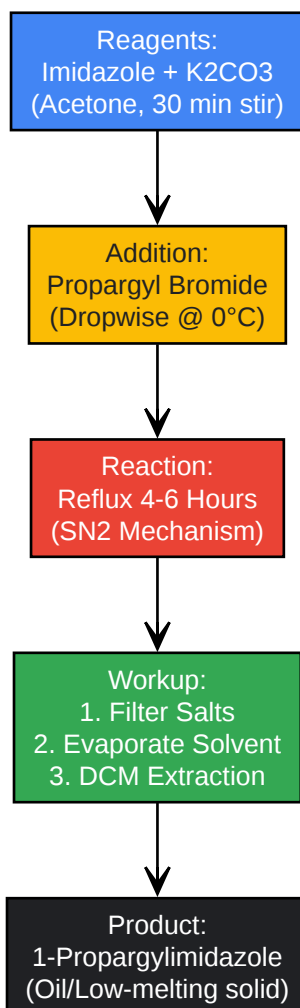
- Add Propargyl Bromide dropwise at 0°C to prevent over-alkylation (formation of imidazolium salts).
 - Reflux for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup:
 - Filter off solid inorganic salts.
 - Evaporate solvent under reduced pressure.
 - Purification: Dissolve residue in CH

Cl

, wash with water (to remove unreacted imidazole), dry over MgSO_4

, and concentrate. Distillation or column chromatography may be required for high purity.

Visualization: Synthesis Pathway



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Caption: Step-by-step synthetic workflow for the N-alkylation of imidazole using propargyl bromide.

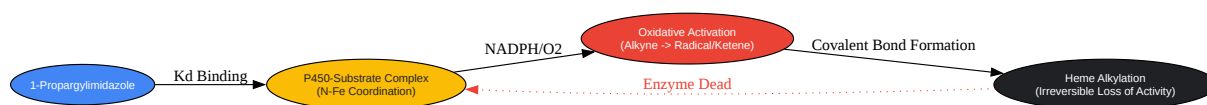
Part 3: Functional Application (P450 Inhibition)

1-Propargylimidazole is a classical Mechanism-Based Inhibitor (MBI). It is not merely a competitive inhibitor; it chemically modifies the enzyme active site.

Mechanism of Action

- **Binding:** The imidazole nitrogen (N3) coordinates to the Heme Iron (Fe) of the Cytochrome P450 active site.
- **Catalytic Activation:** The P450 enzyme attempts to oxidize the terminal alkyne.
- **Suicide Inactivation:** This oxidation generates a reactive radical or ketene intermediate. Instead of leaving the active site, this intermediate covalently alkylates the porphyrin ring (specifically the pyrrole nitrogens), irreversibly destroying the enzyme's catalytic capability.

Visualization: P450 Suicide Inhibition



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Caption: The "Suicide Inhibition" pathway where the enzyme's own catalytic activity generates the species that destroys it.

References

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